

Solubility of SOLVENT YELLOW 12 in Organic Solvents: A Technical Guide

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This technical guide provides a comprehensive overview of the solubility of C.I. **Solvent Yellow 12** (CAS No. 6370-43-0), a monoazo dye. An understanding of its solubility in various organic solvents is critical for its application in industries ranging from plastics and coatings to printing inks and smoke dyes. This document compiles available quantitative solubility data and outlines detailed experimental protocols for its determination, adhering to international standards.

Core Concepts in Solubility

The dissolution of a solid solute, such as **Solvent Yellow 12**, in a liquid solvent is a thermodynamic process governed by the principle of "like dissolves like." This principle suggests that substances with similar intermolecular forces are more likely to be soluble in one another. For **Solvent Yellow 12**, an organic dye, its solubility is primarily influenced by the polarity of the organic solvent, temperature, and the presence of specific functional groups in both the dye and the solvent molecules.

Quantitative Solubility Data

The following table summarizes the known solubility of **Solvent Yellow 12** in a range of common organic solvents at a standardized temperature. This data is essential for formulation development, enabling precise control over the concentration of the dye in a given solution.

Table 1: Solubility of **Solvent Yellow 12** in Various Organic Solvents at 20°C

Organic Solvent	Chemical Formula	Solubility (g/L)
Dichloromethane	CH ₂ Cl ₂	320[1]
Methylbenzene (Toluene)	C ₇ H ₈	100[1]
Butyl Acetate	C ₆ H ₁₂ O ₂	90[1]
Acetone	C ₃ H ₆ O	30[1]
Ethyl Alcohol (Ethanol)	C ₂ H ₅ OH	8[1]

Note: Data is compiled from publicly available resources. Independent verification is recommended for critical applications.

Experimental Protocols for Solubility Determination

To ensure accuracy and reproducibility, the determination of dyestuff solubility in organic solvents should follow standardized methodologies. The International Organization for Standardization (ISO) provides such a standard in ISO 7579:2009: Dyestuffs — Determination of solubility in organic solvents — Gravimetric and photometric methods. This standard outlines two primary methods suitable for this purpose.

Gravimetric Method (for Volatile Solvents, Boiling Point < 120°C)

This method is recommended for solvents that can be easily evaporated.

Principle: A saturated solution of the dyestuff is prepared, and a known volume of this solution is evaporated to dryness. The mass of the remaining dyestuff is then determined, from which the solubility is calculated.

Detailed Methodology:

- Preparation of Saturated Solution:

- Add an excess amount of **Solvent Yellow 12** to a suitable flask containing the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
- Seal the flask to prevent solvent evaporation.
- Agitate the mixture at a constant temperature (e.g., $20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$) for a sufficient period (typically 24-48 hours) to reach equilibrium. A mechanical shaker or magnetic stirrer is recommended.
- After agitation, allow the solution to stand undisturbed for a period to allow the excess solid to settle.
- Separation of the Saturated Solution:
 - Carefully decant or pipette a portion of the clear supernatant into a clean, dry container.
 - To remove any suspended microparticles, filter the supernatant through a syringe filter (e.g., $0.45 \mu\text{m}$ pore size) that is compatible with the organic solvent.
- Determination of Solute Mass:
 - Accurately transfer a known volume of the filtered saturated solution into a pre-weighed, dry evaporating dish.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood on a hot plate at low heat or in a vacuum oven at a temperature that will not degrade the dye).
 - Once the solvent is fully evaporated, cool the evaporating dish in a desiccator to room temperature.
 - Weigh the dish containing the dry **Solvent Yellow 12** residue on an analytical balance.
 - Repeat the drying, cooling, and weighing steps until a constant mass is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved dye by subtracting the initial mass of the empty evaporating dish from the final constant mass of the dish with the residue.

- The solubility is then calculated by dividing the mass of the residue by the volume of the filtrate used and is typically expressed in grams per liter (g/L).

Photometric Method (for Less Volatile Solvents, Boiling Point > 120°C)

This method is particularly suitable for colored compounds like **Solvent Yellow 12** and is used with solvents that are not easily evaporated.

Principle: The concentration of the dyestuff in a saturated solution is determined by measuring its absorbance of light at a specific wavelength and comparing it to a pre-established calibration curve.

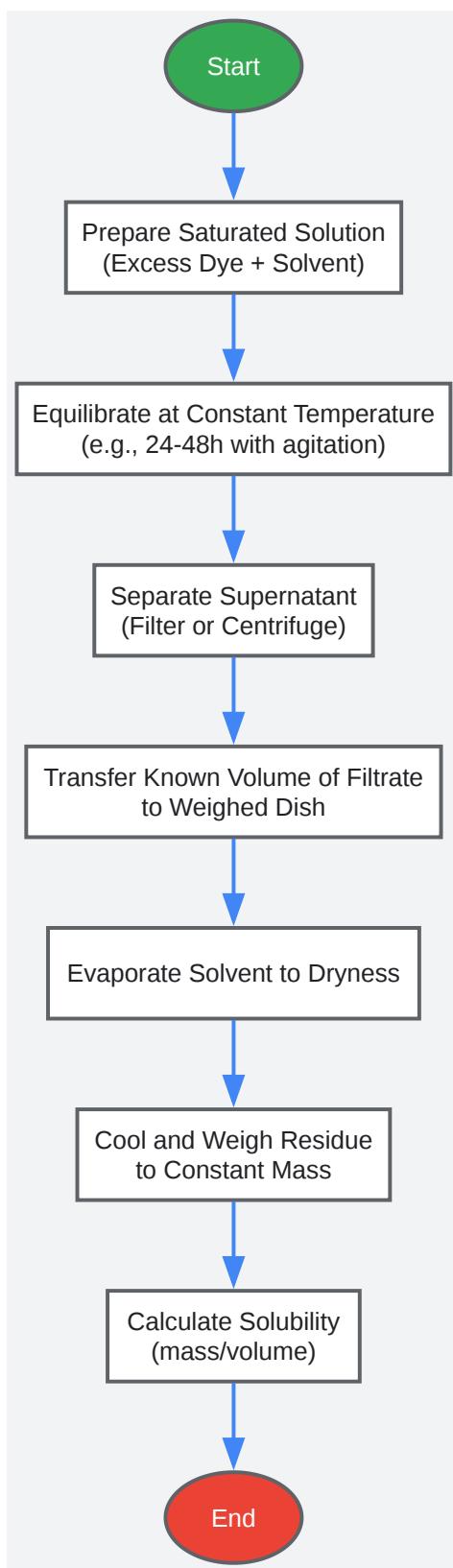
Detailed Methodology:

- Determination of Maximum Absorbance (λ_{max}):
 - Prepare a dilute, non-saturated solution of **Solvent Yellow 12** in the chosen organic solvent.
 - Using a UV-Vis spectrophotometer, scan the solution over a relevant wavelength range to identify the wavelength of maximum absorbance (λ_{max}).
- Preparation of Calibration Curve:
 - Prepare a stock solution of **Solvent Yellow 12** in the organic solvent with a precisely known concentration.
 - Perform a series of accurate serial dilutions of the stock solution to create a set of standard solutions of known, decreasing concentrations.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} , using the pure organic solvent as a blank.
 - Plot a graph of absorbance versus concentration. This should yield a linear relationship (Beer-Lambert Law), and the equation of the line ($y = mx + c$) should be determined.

- Preparation and Measurement of Saturated Solution:
 - Prepare a saturated solution of **Solvent Yellow 12** as described in steps 1a and 1b of the Gravimetric Method.
 - Filter the saturated solution as described in step 2 of the Gravimetric Method.
 - Accurately dilute a known volume of the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of this diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation from the calibration curve to calculate the concentration of the diluted solution from its measured absorbance.
 - Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Solvent Yellow 12** in the solvent at the specified temperature.

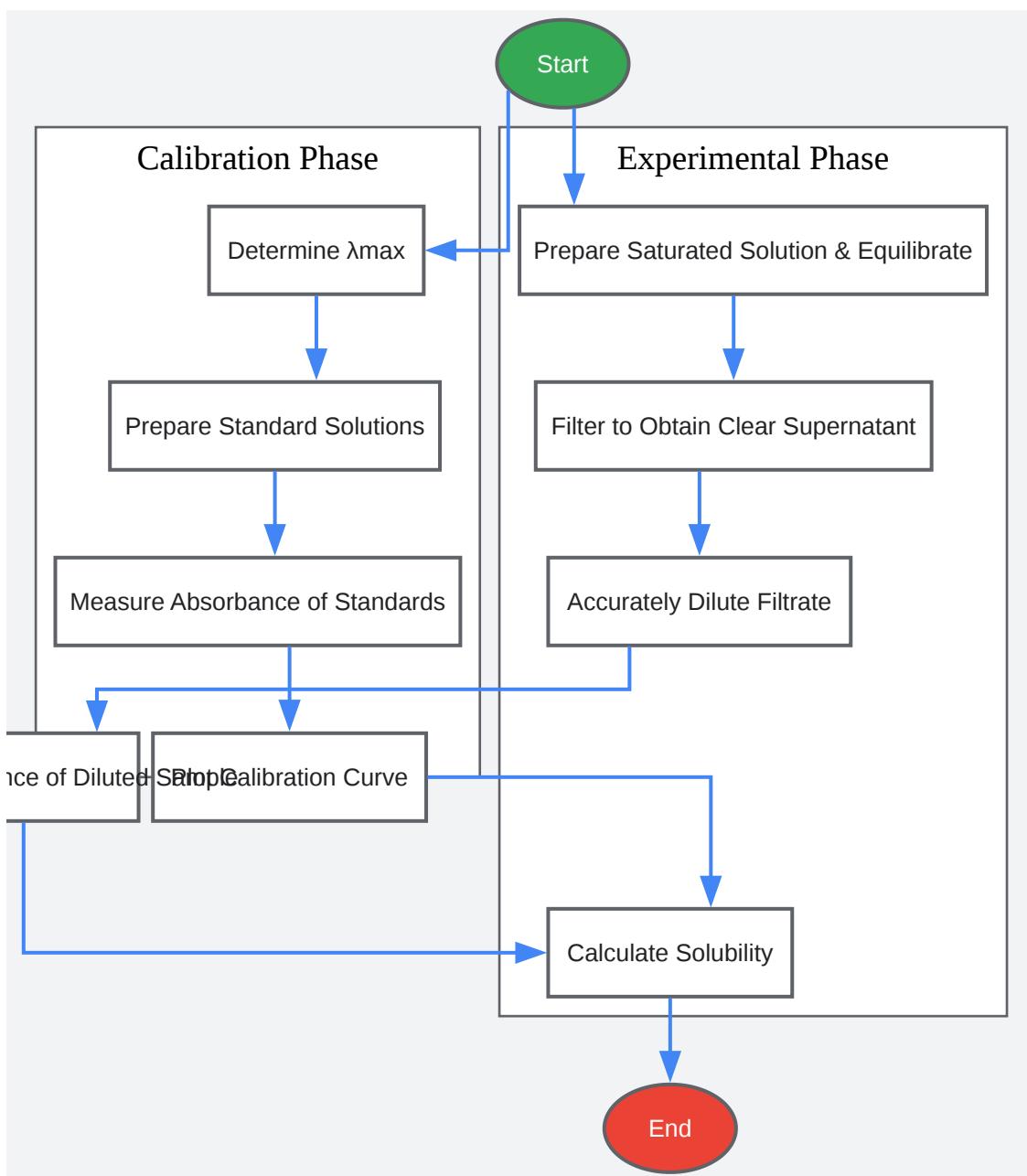
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols for determining the solubility of **Solvent Yellow 12**.



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Caption: Workflow for the Gravimetric Method of solubility determination.



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